

Navigating the Safety Profile of Ethyl 8-Quinolinecarboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 8-quinolinecarboxylate*

Cat. No.: B1329917

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Ethyl 8-quinolinecarboxylate, a quinoline derivative, holds potential in various research and development applications. As with any chemical compound, a thorough understanding of its safety profile is paramount for ensuring safe handling and experimental conduct. This technical guide provides a comprehensive review of the available material safety data for **Ethyl 8-quinolinecarboxylate** and its closely related parent compound, 8-Quinolinecarboxylic acid. Due to the limited availability of a dedicated Material Safety Data Sheet (MSDS) for **Ethyl 8-quinolinecarboxylate**, this guide leverages data from its parent acid to infer potential hazards, handling procedures, and safety precautions.

Physicochemical Properties

Understanding the fundamental physical and chemical properties of a substance is the first step in a robust safety assessment. The following table summarizes the available data for **Ethyl 8-quinolinecarboxylate**.

| Property | Value | Reference |
|-------------------|-----------------------------|---------------------|
| Molecular Formula | C12H11NO2 | [1] |
| Molecular Weight | 201.22 g/mol | [1] |
| Boiling Point | 328.3 ± 15.0 °C at 760 mmHg | [1] |
| Density | 1.2 ± 0.1 g/cm3 | [1] |

Hazard Identification and Classification

A comprehensive hazard assessment for **Ethyl 8-quinolinecarboxylate** is not readily available. However, the safety data for its parent compound, 8-Quinolinecarboxylic acid, provides critical insights into the potential risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

Based on the data for 8-Quinolinecarboxylic acid, the following GHS classifications are pertinent.[\[2\]](#)[\[3\]](#)[\[4\]](#) It is reasonable to anticipate that **Ethyl 8-quinolinecarboxylate** may exhibit a similar hazard profile.

| Hazard Class | Hazard Category | GHS Hazard Statement |
|---|-----------------|--|
| Skin Irritation | 2 | H315: Causes skin irritation |
| Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 | H335: May cause respiratory irritation |

The following diagram illustrates the GHS pictograms and signal word associated with these classifications.

GHS Hazard Communication for Analogue

Toxicological Data Summary

Detailed toxicological studies specifically on **Ethyl 8-quinolonecarboxylate** are not publicly available. The hazard statements for the parent acid, 8-Quinolonecarboxylic acid, are based on toxicological assessments that indicate the potential for irritation to the skin, eyes, and respiratory system.[2][3][4] Researchers should handle this compound with the assumption that it may be toxic if ingested, inhaled, or absorbed through the skin.

Experimental Protocols for Safe Handling

Given the potential hazards, a stringent set of experimental protocols should be followed to minimize exposure and ensure a safe working environment.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE):

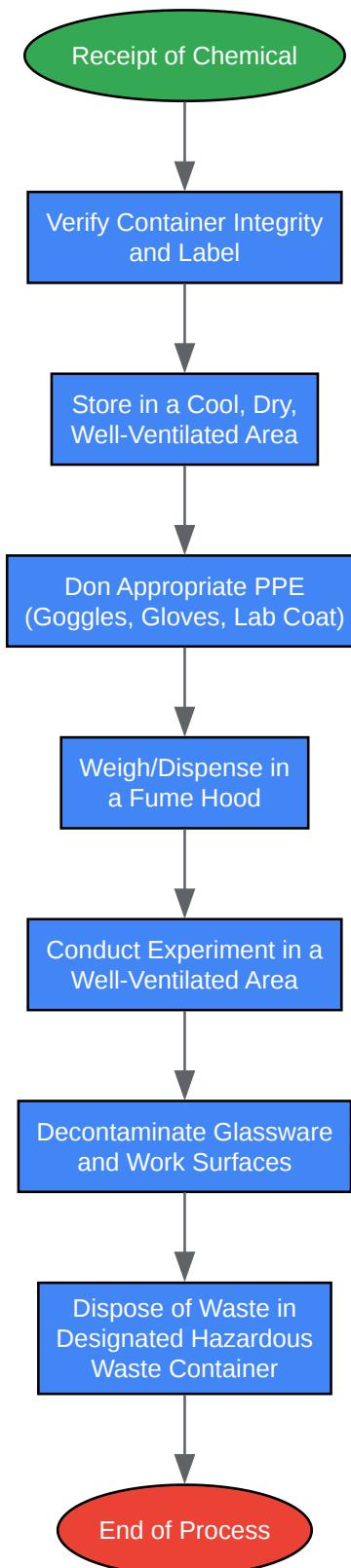
- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or in case of potential splashing, consider additional protective clothing.[4]
- Respiratory Protection: If working with fine powders or aerosols, or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is recommended.[4]

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

- Keep away from incompatible materials such as strong oxidizing agents.

The following workflow diagram outlines the key steps for the safe handling of **Ethyl 8-quinolonecarboxylate** in a laboratory setting.

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Safe Handling Workflow

First Aid Measures

In the event of exposure, the following first aid measures, based on the parent acid, should be taken immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spillage and Disposal

Accidental Release Measures:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Avoid generating dust.
- Carefully sweep up the spilled material and place it in a designated, labeled container for disposal.
- Clean the spill area with a suitable decontaminating agent.

Disposal Considerations:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Disclaimer: This document is intended as a technical guide and is based on the best available information for **Ethyl 8-quinolinecarboxylate** and its parent compound. It is not a substitute for a formal MSDS. All laboratory personnel should be thoroughly trained in safe handling procedures and have access to the most current safety information before working with this or any other chemical.

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